

ACTH (1-17) TFA solubility issues and solutions

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Compound of Interest

Compound Name: *Acth (1-17) tfa*

Cat. No.: *B15619334*

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ACTH (1-17) TFA Technical Support Center

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in overcoming challenges related to the solubility and handling of **ACTH (1-17) TFA**.

Frequently Asked Questions (FAQs)

Q1: What is **ACTH (1-17) TFA**, and why is the trifluoroacetate (TFA) salt present?

A1: ACTH (1-17) is a peptide fragment of the full-length Adrenocorticotrophic Hormone.^{[1][2]} It is often supplied as a trifluoroacetate (TFA) salt, which is a common counterion remaining from the purification process using High-Performance Liquid Chromatography (HPLC).^[3] The TFA salt is typically present with the lyophilized peptide and can contribute to the total mass of the product.^[3] Generally, the presence of TFA salts enhances the solubility of peptides in aqueous solutions.^[3]

Q2: What are the recommended primary solvents for reconstituting **ACTH (1-17) TFA**?

A2: The most commonly recommended solvent is sterile, distilled water.^{[4][5]} For higher concentrations, other solvents such as PBS (pH 7.2), DMF, and DMSO have also been reported.^[1] If water solubility is limited, acetonitrile can be used.^[5]

Q3: My **ACTH (1-17) TFA** powder is not dissolving easily. What troubleshooting steps can I take?

A3: If you encounter solubility issues, consider the following steps:

- Vortexing: Gently vortex the solution to aid dissolution.
- Sonication: Use of an ultrasonic bath can help break up aggregates and improve solubility.[\[6\]](#)
[\[7\]](#)
- Warming: Gentle warming of the solution may aid in dissolving the peptide.[\[7\]](#)
- Solvent Choice: If dissolving in an aqueous buffer proves difficult, try reconstituting in a small amount of a solvent like acetonitrile first, then slowly add the aqueous buffer to your desired concentration.[\[5\]](#)

Q4: Can the residual TFA in my peptide solution interfere with my biological assays?

A4: For most standard in vitro assays, the residual TFA levels typically do not cause interference.[\[3\]](#) However, for highly sensitive cellular or biochemical studies, it is important to be aware of its presence, as TFA can be acidic and may affect pH or have other off-target effects at high concentrations.[\[3\]](#) If TFA interference is a concern, options for TFA-removed peptides are sometimes available from suppliers.[\[3\]](#)

Q5: How should I store the lyophilized powder and the reconstituted stock solution?

A5:

- Lyophilized Powder: The lyophilized solid should be stored in a freezer at or below -20°C, protected from light.[\[3\]](#)[\[5\]](#) The product is often hygroscopic, so it should be kept in a desiccated environment.[\[5\]](#)[\[8\]](#)
- Reconstituted Solution: After reconstitution, it is recommended to create aliquots to avoid repeated freeze-thaw cycles.[\[7\]](#)[\[8\]](#) These aliquots should be stored at -20°C or, for longer-term storage, at -80°C.[\[5\]](#)[\[7\]](#)[\[8\]](#) Stock solutions stored at -20°C are typically stable for about one month, while those at -80°C can be stable for up to six months.[\[7\]](#)

Solubility Data Summary

The solubility of **ACTH (1-17) TFA** can vary based on the purity of the peptide, the presence of other salts, and the solvent used. The following table summarizes reported solubility data from various sources.

Solvent	Reported Concentration	Notes	Source(s)
Water (H ₂ O)	Up to 2 mg/mL	Recommended primary solvent.	[5]
Water (H ₂ O)	100 mg/mL	May require ultrasonic treatment.	[6][7]
Water (H ₂ O)	1 mg/mL	-	[9]
PBS (pH 7.2)	10 mg/mL	-	[1]
DMF	3 mg/mL	Dimethylformamide	[1]
DMSO	15 mg/mL	Dimethyl sulfoxide	[1]
Acetonitrile	Recommended if water solubility is limited	-	[5]

Experimental Protocols

Protocol 1: Reconstitution of Lyophilized ACTH (1-17) TFA

This protocol outlines the standard procedure for reconstituting lyophilized **ACTH (1-17) TFA** for use in experimental settings.

Materials:

- Vial of lyophilized **ACTH (1-17) TFA**
- Sterile, distilled water or desired sterile buffer (e.g., PBS)

- Sterile, low-protein-binding polypropylene microcentrifuge tubes
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Ultrasonic water bath (optional)

Procedure:

- **Equilibration:** Before opening, allow the vial of lyophilized peptide to equilibrate to room temperature for at least 20-30 minutes. This prevents condensation from forming on the powder.
- **Initial Centrifugation:** Briefly centrifuge the vial to ensure all the lyophilized powder is collected at the bottom.
- **Solvent Addition:** Carefully add the calculated volume of sterile water or buffer to the vial to achieve the desired stock concentration (e.g., 1 mg/mL).
- **Dissolution:** Gently swirl or vortex the vial to dissolve the peptide. If dissolution is slow or incomplete, sonicate the vial in an ultrasonic water bath for short intervals (1-2 minutes) until the solution is clear.[\[6\]](#)[\[7\]](#)
- **Aliquotting:** Once fully dissolved, dispense the stock solution into sterile, low-protein-binding microcentrifuge tubes in volumes appropriate for single-use experiments. This minimizes waste and prevents degradation from repeated freeze-thaw cycles.[\[7\]](#)[\[8\]](#)
- **Storage:** Store the aliquots at -20°C for short-term storage (up to 1 month) or -80°C for long-term storage (up to 6 months).[\[7\]](#)

Protocol 2: In Vitro Cell-Based Assay for MC1R Activation

This protocol provides a general workflow for assessing the bioactivity of reconstituted **ACTH (1-17) TFA** by measuring cAMP production in cells expressing the Melanocortin 1 Receptor (MC1R). ACTH (1-17) is a potent agonist of the human MC1 receptor.[\[7\]](#)[\[10\]](#)

Materials:

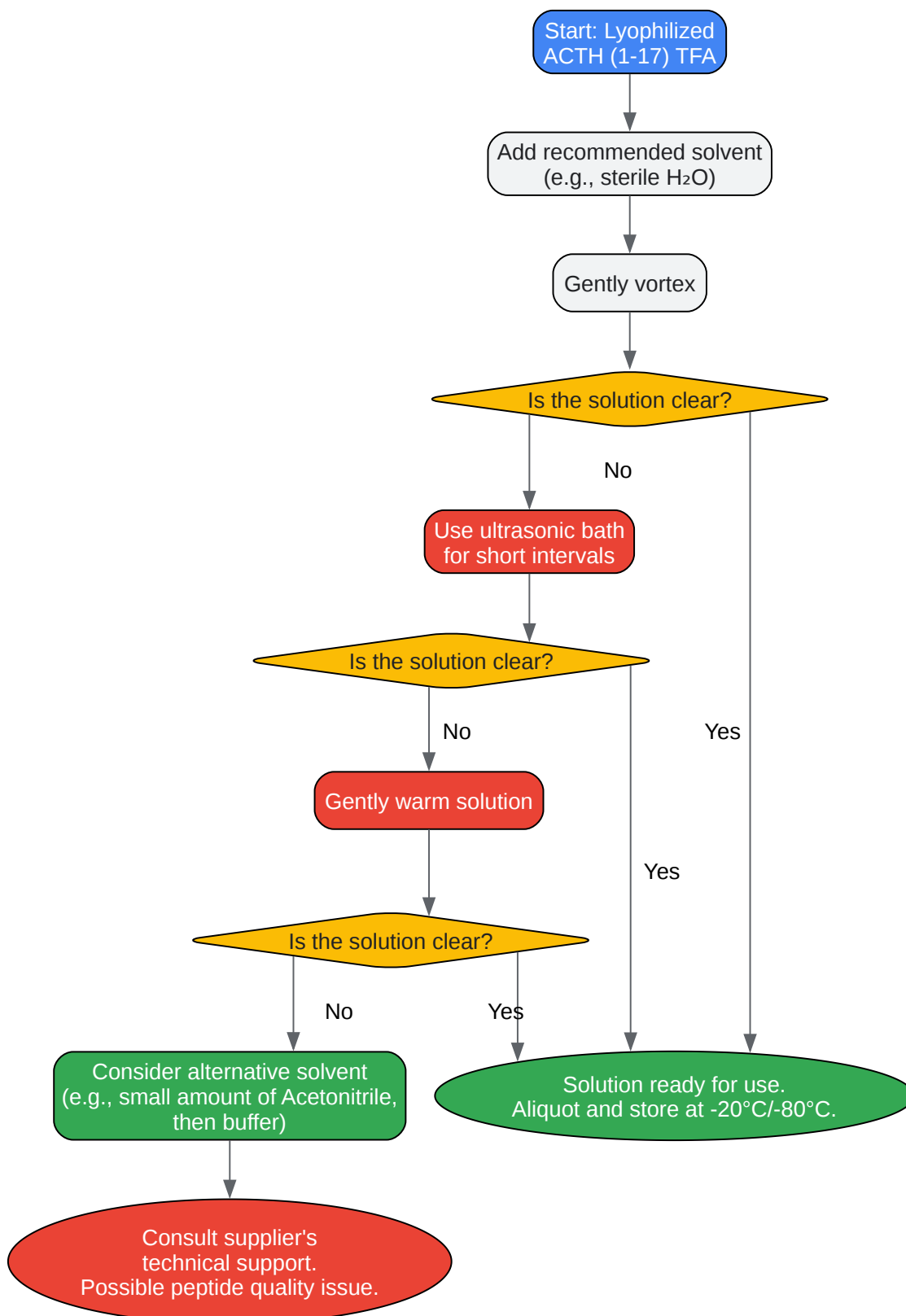
- HEK293 cells (or other suitable cell line) stably expressing human MC1R
- Cell culture medium (e.g., DMEM with 10% FBS)
- Reconstituted **ACTH (1-17) TFA** stock solution
- Assay buffer (e.g., HBSS with 0.1% BSA)
- cAMP assay kit (e.g., HTRF, ELISA, or fluorescence-based)
- Multi-well assay plates (e.g., 96-well)

Procedure:

- **Cell Seeding:** Seed the MC1R-expressing cells into a 96-well plate at an appropriate density and allow them to adhere overnight.
- **Peptide Dilution:** Prepare a serial dilution of the **ACTH (1-17) TFA** stock solution in the assay buffer to create a range of concentrations for generating a dose-response curve.
- **Cell Stimulation:** Wash the cells with assay buffer and then add the diluted **ACTH (1-17) TFA** solutions to the wells. Include a negative control (buffer only) and a positive control (e.g., α -MSH).
- **Incubation:** Incubate the plate at 37°C for a specified period (e.g., 15-30 minutes) to allow for receptor activation and cAMP production.
- **cAMP Measurement:** Following incubation, lyse the cells (if required by the kit) and measure the intracellular cAMP levels using a commercial cAMP assay kit, following the manufacturer's instructions.
- **Data Analysis:** Plot the cAMP concentration against the log of the **ACTH (1-17) TFA** concentration and fit the data to a sigmoidal dose-response curve to determine the EC₅₀ value.

Visualizations

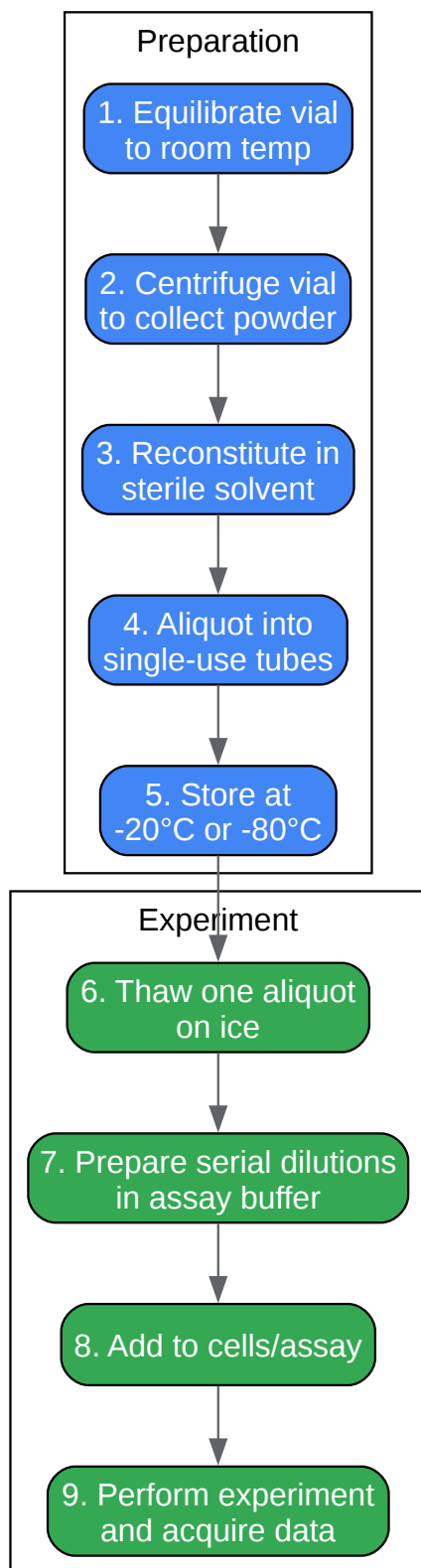
Troubleshooting Solubility Issues



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A flowchart for troubleshooting **ACTH (1-17) TFA** solubility issues.

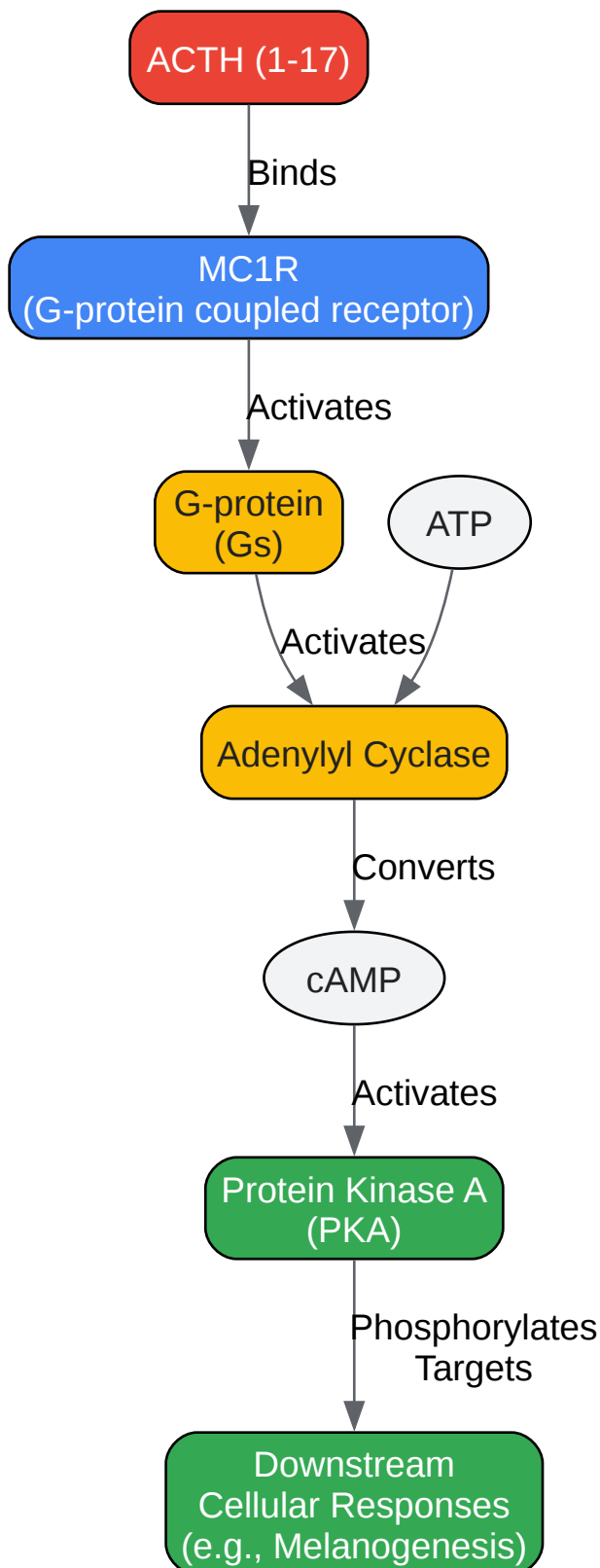
Experimental Workflow for Peptide Handling



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Workflow for reconstituting and using **ACTH (1-17) TFA** in experiments.

ACTH Signaling Pathway via MC1R



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Simplified signaling pathway of ACTH (1-17) at the MC1 receptor.

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